

Jatrophane Diterpenoids: A Technical Guide to Natural Sources and Biosynthesis

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Jatrophane diterpenoids are a class of structurally diverse natural products predominantly found in the plant family Euphorbiaceae. With a characteristic bicyclo[10.3.0]pentadecane core, these compounds have garnered significant interest from the scientific community due to their wide range of biological activities, including cytotoxic, anti-inflammatory, and multidrug resistance (MDR) reversal properties. This technical guide provides an in-depth overview of the primary natural sources of jatrophane diterpenoids, their biosynthetic pathways, and the experimental protocols for their isolation and characterization. Quantitative data on isolated compounds are presented for comparative analysis, and key pathways and workflows are visualized to facilitate understanding.

Natural Sources of Jatrophane Diterpenoids

Jatrophane diterpenoids are almost exclusively found in terrestrial plants, with the Euphorbiaceae family being the most prolific source.[1] Within this family, the genera Euphorbia and Jatropha are particularly rich in these compounds.[2][3] The latex produced by many Euphorbia species is often a concentrated source of these bioactive molecules.

The Euphorbia Genus



The Euphorbia genus, one of the largest genera of flowering plants, is a well-established source of a vast number of jatrophane diterpenoids.[3] Phytochemical investigations of various Euphorbia species have led to the isolation and characterization of numerous novel and known jatrophanes.

The Jatropha Genus

The Jatropha genus is another significant source of jatrophane diterpenoids.[2] Species such as Jatropha curcas and Jatropha gossypiifolia have been extensively studied, yielding a variety of these compounds with interesting biological activities.

The following table summarizes the quantitative data for a selection of jatrophane diterpenoids isolated from various Euphorbia and Jatropha species.

Jatrophane Diterpenoid	Natural Source	Plant Part	Yield	Reference
Platyphyllone A- C	Euphorbia platyphyllos	Whole plant	Not specified	[4]
Compound 2	Euphorbia platyphyllos	Whole plant	10.4 mg from 1.5 kg	[4]
Compound 4	Euphorbia platyphyllos	Whole plant	2 mg from 1.5 kg	[4]
Various Jatrophanes (33)	Euphorbia helioscopia	Not specified	Compound 21 is "relatively abundant"	[5]
Kansuijatrophan ol A-D	Euphorbia kansui	Roots	Not specified	[6]
Euphodendroidin s A-G	Euphorbia dendroides	Not specified	Not specified	
Jatrophane Diterpenoids (9)	Jatropha curcas	Whole plants	Not specified	_



Biosynthesis of the Jatrophane Core

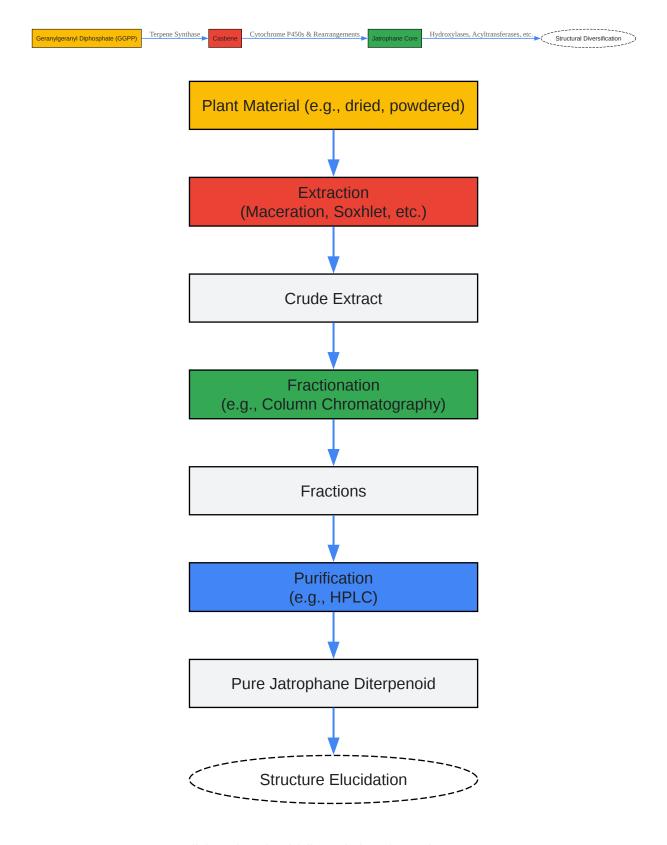
The biosynthesis of the jatrophane core originates from the general terpenoid pathway, starting with the precursor geranylgeranyl diphosphate (GGPP). The formation of the characteristic 5/12-membered bicyclic system is a complex process involving multiple enzymatic steps.

The proposed biosynthetic pathway can be summarized as follows:

- Cyclization of GGPP: The biosynthesis is initiated by the cyclization of the acyclic precursor, GGPP. This reaction is catalyzed by a class of enzymes known as terpene synthases (TPSs).
- Formation of Casbene: The initial cyclization product is believed to be casbene, a macrocyclic diterpene.
- Rearrangement to the Jatrophane Skeleton: The casbene intermediate undergoes further
 enzymatic modifications, including rearrangements and ring closures, to form the
 fundamental jatrophane skeleton. This process is thought to be mediated by cytochrome
 P450 monooxygenases (CYPs), which introduce oxidative functionalities to the molecule.
- Structural Diversification: The core jatrophane structure is then further modified by a variety
 of enzymes, leading to the vast diversity of naturally occurring jatrophane diterpenoids.
 These modifications include hydroxylations, acetylations, and the addition of other functional
 groups.

The following diagram illustrates the proposed biosynthetic pathway of the jatrophane core.





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